

Environmental Fate and Degradation of 2-(2-Butoxyethoxy)ethyl Benzoate: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Butoxyethoxy)ethyl benzoate

Cat. No.: B3191452

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Disclaimer: This document synthesizes publicly available data on the environmental fate and degradation of **2-(2-Butoxyethoxy)ethyl benzoate** (CAS No. 120-56-9), also known as triethylene glycol dibenzoate. It is intended for researchers, scientists, and drug development professionals. A comprehensive environmental risk assessment would necessitate further empirical studies, as significant data gaps exist in the public domain regarding specific degradation rates and experimental protocols for this compound.

Introduction

2-(2-Butoxyethoxy)ethyl benzoate is a high-production volume chemical used as a plasticizer, particularly in adhesives and sealants.^[1] Its presence in various consumer and industrial products necessitates a thorough understanding of its environmental distribution, persistence, and ultimate fate. This guide provides a summary of its known environmental properties, including its potential for biodegradation, bioaccumulation, and partitioning across different environmental compartments. Due to a lack of specific studies on this molecule, degradation pathways are proposed based on the known behavior of its constituent chemical moieties: a benzoate ester and a diethylene glycol butyl ether chain.

Physicochemical Properties

The physicochemical properties of a compound are fundamental to predicting its environmental behavior. The available data for **2-(2-Butoxyethoxy)ethyl benzoate** are summarized below.

Property	Value	Reference
CAS Registry Number	120-56-9	[2]
Molecular Formula	C15H22O4	ChemSrc
Melting Point	46 °C	
Density	1.25 g/cm ³	
Boiling Point	334.9 °C at 760 mmHg	ChemSrc [3]

Environmental Fate and Degradation

The environmental fate of **2-(2-Butoxyethoxy)ethyl benzoate** is governed by a combination of transport and transformation processes.

Environmental Partitioning

Mackay Level 1 modeling provides an estimation of how a chemical will partition between environmental compartments at equilibrium. For **2-(2-Butoxyethoxy)ethyl benzoate**, the predicted distribution suggests that it will primarily be found in water, soil, and sediment.

Environmental Compartment	Predicted Partitioning (%)
Water	42
Soil and Sediment	Remainder

Note: This model does not account for degradation processes.

Biodegradation

Available screening studies indicate that **2-(2-Butoxyethoxy)ethyl benzoate** is susceptible to biodegradation under both aerobic and anaerobic conditions, suggesting it is unlikely to persist in environments with active microbial populations.

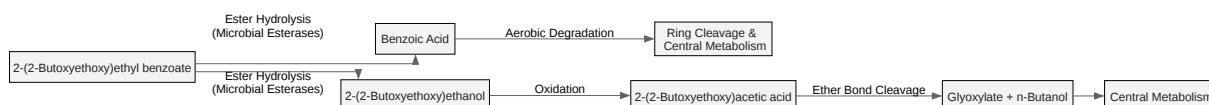
Test Type	Degradation Rate (%)	Duration	Method
Aerobic (Ready-Test)	92	Not Specified	CO ₂ Production
Anaerobic	70	60 days	ECETOC Guideline

(Data sourced from ChemInfo Public)

The biodegradation of the related compound 2-butoxyethanol (2-BE) has been studied in more detail. Bacterial strains, including *Pseudomonas* species, have been shown to degrade 2-BE by oxidizing the alcohol group to 2-butoxyacetic acid (2-BAA), followed by the cleavage of the ether bond to yield glyoxylate and n-butanol.^{[4][5]} This suggests a likely pathway for the microbial breakdown of the ether portion of **2-(2-Butoxyethoxy)ethyl benzoate**.

Proposed Biodegradation Pathway

Based on the degradation of similar compounds, a two-stage biodegradation pathway for **2-(2-Butoxyethoxy)ethyl benzoate** can be proposed. The initial step is likely the hydrolysis of the ester bond, followed by the degradation of the resulting benzoic acid and 2-(2-butoxyethoxy)ethanol.



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Caption: Proposed aerobic biodegradation pathway for **2-(2-Butoxyethoxy)ethyl benzoate**.

Abiotic Degradation

As an ester, **2-(2-Butoxyethoxy)ethyl benzoate** is susceptible to hydrolysis, which is the cleavage of the ester bond by reaction with water. This process can be abiotic, catalyzed by

acids or bases, or biotic, mediated by microbial esterases. The rate of abiotic hydrolysis is dependent on pH and temperature. Under alkaline conditions, the hydrolysis of esters like ethyl benzoate is enhanced, yielding an alcohol and a benzoate salt.[6][7] While specific hydrolysis rate data for **2-(2-Butoxyethoxy)ethyl benzoate** are not available, it is expected to be a relevant degradation pathway in aquatic environments.

There is a lack of experimental data regarding the photolysis of **2-(2-Butoxyethoxy)ethyl benzoate**. However, the structurally related compound 2-butoxyethanol does not have any chromophoric groups that absorb sunlight, suggesting direct photolysis is not a significant degradation pathway.[8] Indirect photolysis, through reaction with hydroxyl radicals in the atmosphere, is a potential degradation route for the portion of the compound that may volatilize. For example, the atmospheric half-life of 2-butoxyethanol acetate is estimated to be approximately 18 hours due to its reaction with hydroxyl radicals.[8]

Bioaccumulation Potential

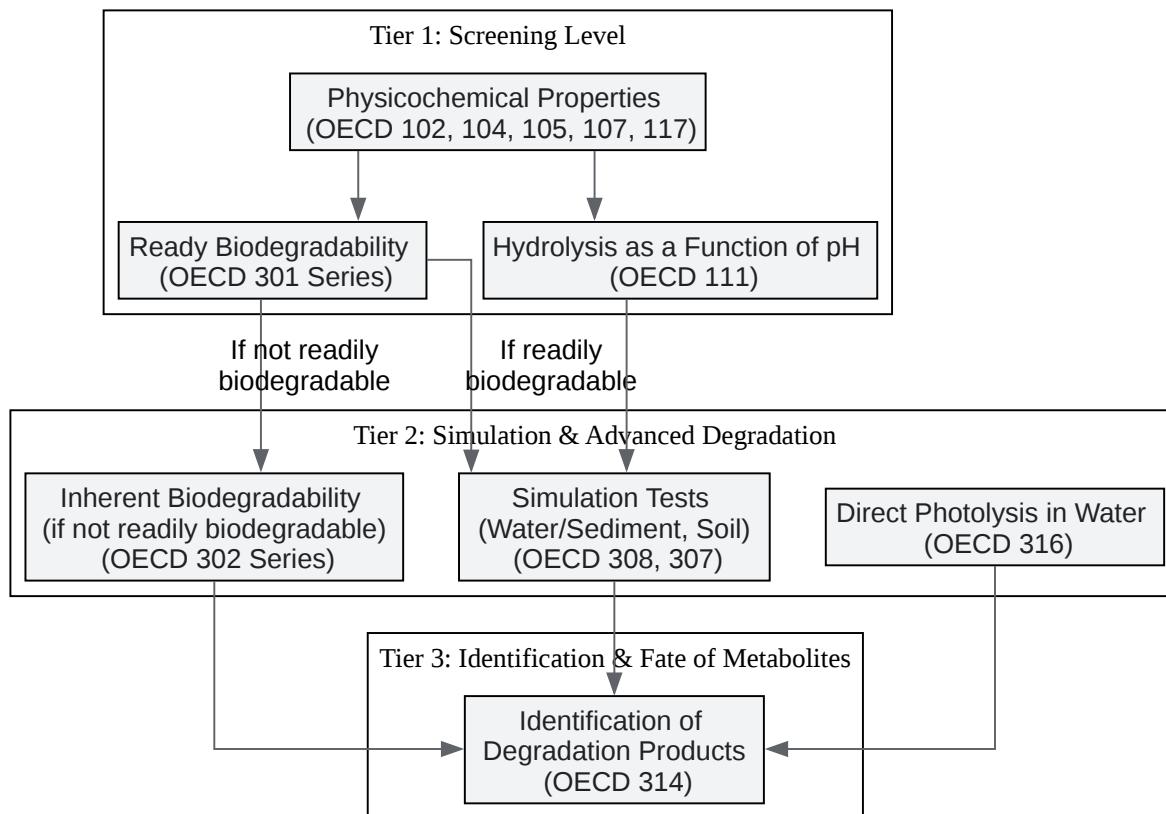
Bioaccumulation is the process by which a chemical is absorbed by an organism from water and food at a rate greater than that at which it is lost. The bioconcentration factor (BCF) is a common measure of a substance's potential to bioaccumulate in aquatic organisms. An estimated BCF of 3.2 for **2-(2-Butoxyethoxy)ethyl benzoate** indicates a low potential for bioaccumulation.[1]

Experimental Protocols

Detailed experimental protocols for the environmental fate of **2-(2-Butoxyethoxy)ethyl benzoate** are not available in the reviewed literature. However, standardized test guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) would be appropriate for generating the necessary data.

Proposed Experimental Workflow

The following workflow outlines a logical sequence of experiments to comprehensively assess the environmental fate and degradation of a substance like **2-(2-Butoxyethoxy)ethyl benzoate**.



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Caption: Generalized experimental workflow for assessing environmental fate.

Hydrolysis Protocol Example (based on OECD 111)

- Preparation of Solutions: Prepare sterile buffer solutions at pH 4, 7, and 9.
- Test Substance Addition: Add a small volume of a stock solution of **2-(2-Butoxyethoxy)ethyl benzoate** in a water-miscible solvent to the buffer solutions to achieve a concentration that is analytically quantifiable and below its water solubility.

- Incubation: Incubate the test solutions in the dark at a constant temperature (e.g., 50°C for a preliminary test, followed by tests at environmentally relevant temperatures).
- Sampling and Analysis: At various time points, take samples from each solution and analyze for the concentration of the parent compound using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Analysis: Determine the rate of disappearance of the parent compound. If first-order kinetics are observed, calculate the hydrolysis rate constant and the half-life at each pH.

Ready Biodegradability Protocol Example (based on OECD 301B - CO₂ Evolution Test)

- Test System Preparation: Prepare a mineral medium containing a known concentration of **2-(2-Butoxyethoxy)ethyl benzoate** as the sole source of organic carbon.
- Inoculation: Inoculate the medium with a small amount of activated sludge, sewage effluent, or a mixed microbial culture.
- Incubation: Incubate the test vessels in the dark at a constant temperature (20-25°C) with continuous aeration. The air passed through the system must be CO₂-free.
- CO₂ Measurement: Trap the CO₂ produced from the biodegradation of the test substance in a barium hydroxide or sodium hydroxide solution and quantify it by titration or with an inorganic carbon analyzer.
- Data Analysis: Calculate the percentage of biodegradation by comparing the amount of CO₂ produced with the theoretical maximum amount (ThCO₂). A substance is considered readily biodegradable if it reaches the 60% pass level within the 10-day window of the 28-day test period.

Conclusion

The available data suggest that **2-(2-Butoxyethoxy)ethyl benzoate** is likely to be biodegradable and has a low potential for bioaccumulation. Its environmental distribution is expected to be primarily in water, soil, and sediment. The primary degradation mechanisms are proposed to be microbial hydrolysis of the ester bond followed by the degradation of the

resulting benzoic acid and ether alcohol. However, there is a clear need for further research to determine the specific rates of these degradation processes under various environmental conditions and to fully elucidate the degradation pathways and potential metabolites. The experimental workflows provided in this guide offer a framework for generating the necessary data for a comprehensive environmental risk assessment.

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